

Prazepam deuterated internal standard properties

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Compound Focus: Prazepam-D5

CAS No.: 152477-89-9

Cat. No.: S1779668

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Chemical and Analytical Profile of Prazepam

The table below summarizes the core chemical identity and key properties of Prazepam as established in the scientific and commercial literature.

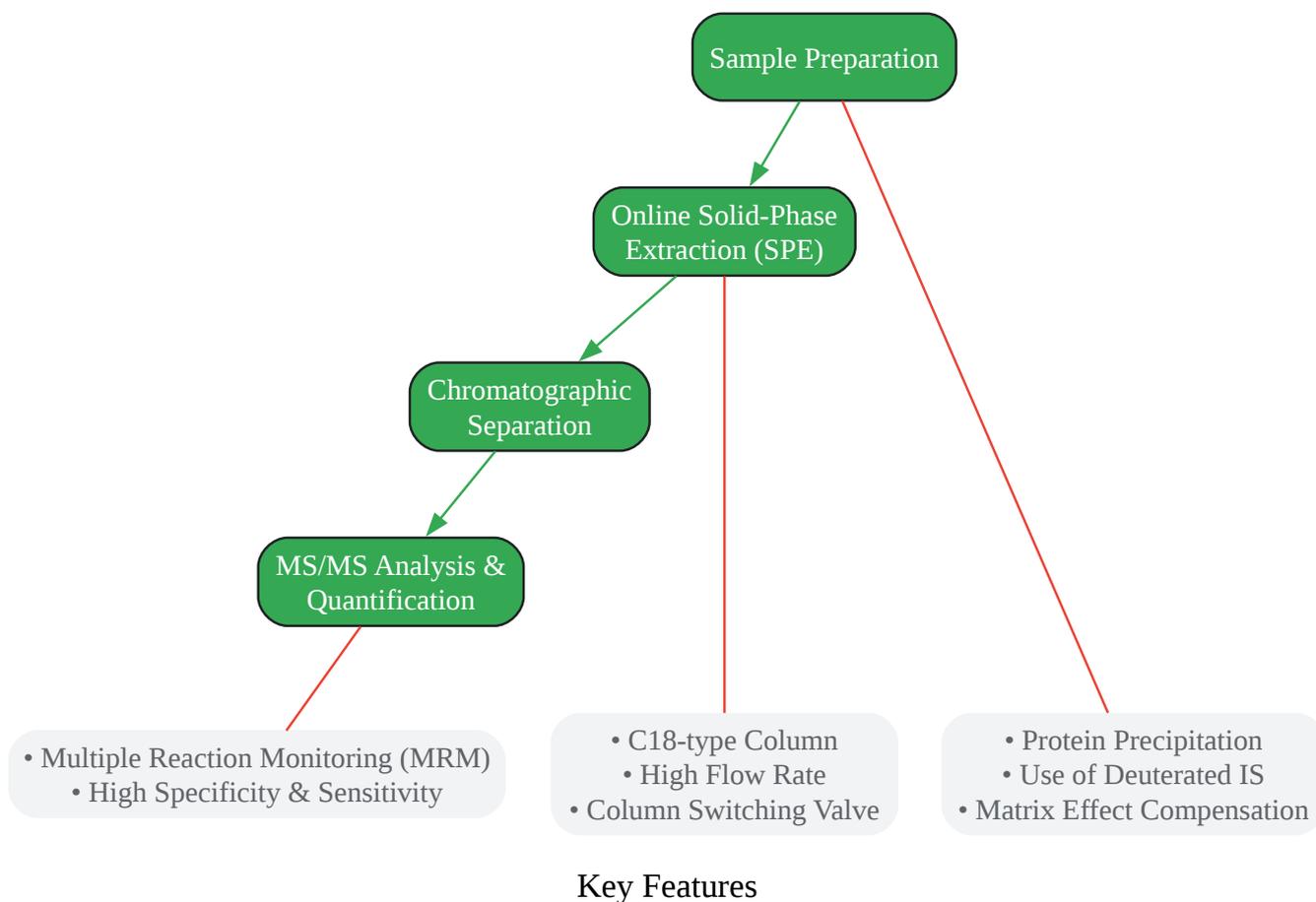
Property	Description
Generic Name	Prazepam [1]
IUPAC Name	7-chloro-1-(cyclopropylmethyl)-5-phenyl-1,3-dihydro-2H-1,4-benzodiazepin-2-one [1] [2]
CAS Number	2955-38-6 [1] [2] [3]
Molecular Formula	C ₁₉ H ₁₇ ClN ₂ O [4] [1] [3]
Average Molecular Weight	324.81 g·mol ⁻¹ [4] [1] [3]
Mechanism of Action	Positive allosteric modulator of the GABA _A receptor [1]
Metabolism	Hepatic (prodrug for desmethyldiazepam) [4] [1]

Property	Description
Elimination Half-Life	36 - 200 hours [4] [1]
Log P	3.73 [1] [3]
Status	Not approved in the U.S.; regulated as a controlled substance in several countries [1] [2]

Analytical Methods and Context for Deuterated Standards

While a deuterated prazepam standard is not mentioned, the search results provide context on its analysis and the use of deuterated standards for other drugs.

- **HPLC Analysis:** One method for analyzing Prazepam uses a **Newcrom R1** reverse-phase HPLC column. The mobile phase is a mixture of acetonitrile, water, and phosphoric acid (replaceable with formic acid for MS-compatibility) [3]. This indicates that reverse-phase chromatography is suitable for this compound.
- **General Workflow with Deuterated Standards:** A validated LC-MS/MS method for immunosuppressant drugs demonstrates the standard approach for using deuterated internal standards [5]. The general workflow, which can be analogous for developing a method for benzodiazepines like Prazepam, is outlined below.



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A Path Forward for Your Research

The absence of a commercially listed deuterated prazepam standard in the searched repositories suggests you may need to explore alternative paths.

- **Specialized Chemical Suppliers:** Consider contacting manufacturers that specialize in deuterated compounds or rare chemicals, such as **Toronto Research Chemicals (TRC)** or **C/D/N Isotopes**, which are not mentioned in the current results.
- **Custom Synthesis:** The synthesis of carbon-14 labeled prazepam has been documented [6]. This demonstrates the feasibility of isotopic labeling for this molecule, and custom synthesis of a deuterated analog could be a viable, though potentially costly, option.

- **Alternative Analytical Strategies:** If a deuterated standard is unavailable, you could investigate using a structurally similar deuterated benzodiazepine as a surrogate internal standard, though this requires careful method validation [5].

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References

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